

Potential off-target effects of GSK2945

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2945

Cat. No.: B1443831

[Get Quote](#)

Technical Support Center: GSK2945

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the potential off-target effects of **GSK2945**. The information is intended for researchers, scientists, and drug development professionals using this compound in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **GSK2945**?

GSK2945 is characterized as a modulator of the nuclear receptor REV-ERB α , a key component of the circadian clock that functions as a transcriptional repressor.^{[1][2][3]}

Q2: Is **GSK2945** a REV-ERB α agonist or antagonist?

The activity of **GSK2945** as a REV-ERB α agonist or antagonist can be context-dependent, potentially varying with cell type and the specific biological system being studied. This highlights the importance of carefully characterizing its effects in your particular experimental setup.

Q3: What are the known or potential off-target effects of **GSK2945**?

While comprehensive public data on the specific off-target profile of **GSK2945** is limited, it is important to consider potential off-target activities, a common characteristic of many small molecule inhibitors. REV-ERB α ligands, in general, have been noted to have potential off-target

effects.[1] For instance, the related REV-ERB α agonist SR9009 has been reported to have side effects on cellular proliferation and metabolism.[4] Given that **GSK2945** was developed based on the chemical structure of GSK4112 and SR9009, it is prudent to anticipate and test for potential off-target activities.[4]

Q4: Are there any known effects of **GSK2945** on kinases?

Currently, there is no publicly available, comprehensive kinase screening panel data specifically for **GSK2945**. Researchers using **GSK2945** in signaling pathways involving kinases should independently assess its potential for direct kinase inhibition.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpected experimental results inconsistent with REV-ERB α modulation.	Potential Off-Target Effects: The observed phenotype may be due to GSK2945 interacting with other cellular targets besides REV-ERB α .	1. Target Engagement Validation: Confirm that GSK2945 is engaging REV-ERB α in your experimental system using techniques like cellular thermal shift assay (CETSA) or target engagement assays. 2. Orthogonal Controls: Use a structurally different REV-ERB α modulator to see if the same phenotype is observed. 3. Rescue Experiments: If possible, perform rescue experiments by overexpressing REV-ERB α to see if the unexpected phenotype is reversed.
Variability in results between different cell lines or tissues.	Context-Dependent Activity: GSK2945 may exhibit cell-type-specific agonist or antagonist activity, or its off-target profile may differ between cell types.	1. Characterize Activity: Determine the agonist/antagonist profile of GSK2945 in each specific cell line used. 2. Baseline Expression: Measure the baseline expression levels of REV-ERB α and other potential off-targets in your different experimental systems.
Discrepancies between in vitro and in vivo results.	Pharmacokinetic Properties: The in vivo half-life of GSK2945 is reported to be approximately 2 hours, with clearance from serum taking about 24 hours. ^[4] This pharmacokinetic profile can lead to different effective	1. Pharmacokinetic/Pharmacodynamic (PK/PD) Modeling: Correlate the observed in vivo effects with the concentration of GSK2945 in the target tissue. 2. Dose-Response Studies: Perform thorough

concentrations and target
engagement dynamics
compared to in vitro studies.

dose-response studies in vivo
to establish a clear relationship
between the administered
dose and the biological effect.

Experimental Protocols

Detailed experimental protocols for assessing the off-target effects of **GSK2945** are not readily available in the public domain. However, researchers can adapt established methodologies for kinase inhibitor profiling and off-target screening.

Protocol: Kinase Inhibitor Profiling (General)

This protocol provides a general framework for assessing the selectivity of a small molecule inhibitor against a panel of kinases.

1. Reagents and Materials:

- **GSK2945**
- Kinase panel (commercially available, e.g., from Reaction Biology, Eurofins)
- Kinase-specific substrates
- ATP
- Kinase assay buffer
- Detection reagents (e.g., ADP-Glo™, Z'-LYTE™)
- Microplates

2. Procedure:

- Prepare a dilution series of **GSK2945**.
- In a microplate, combine the kinase, its specific substrate, and the appropriate kinase assay buffer.
- Add the diluted **GSK2945** to the wells. Include a vehicle control (e.g., DMSO).
- Initiate the kinase reaction by adding ATP.
- Incubate for the recommended time and temperature.
- Stop the reaction and measure the kinase activity using a suitable detection reagent and a plate reader.
- Calculate the percent inhibition for each concentration of **GSK2945** and determine the IC₅₀ values for any inhibited kinases.

Protocol: Cellular Target Engagement Assay (General)

This protocol outlines a general method to confirm that **GSK2945** engages REV-ERB α within a cellular context.

1. Reagents and Materials:

- Cells expressing REV-ERB α
- **GSK2945**
- Cell lysis buffer
- Antibodies against REV-ERB α and a loading control
- SDS-PAGE and Western blotting reagents

2. Procedure:

- Treat cells with varying concentrations of **GSK2945** for a specified time.
- Harvest and lyse the cells.
- Perform a thermal shift assay by heating cell lysates to a range of temperatures.
- Separate the soluble and aggregated protein fractions by centrifugation.
- Analyze the amount of soluble REV-ERB α at each temperature by Western blotting.
- A shift in the melting temperature of REV-ERB α in the presence of **GSK2945** indicates target engagement.

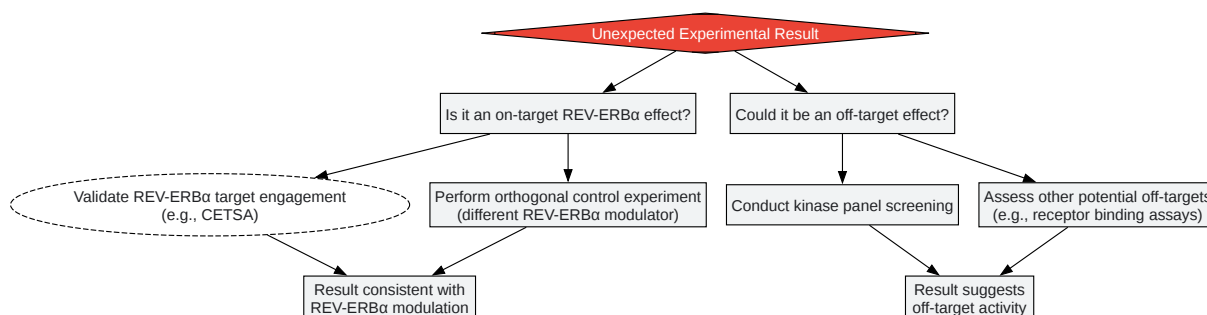
Signaling Pathways and Experimental Workflows

To aid in experimental design and data interpretation, the following diagrams illustrate relevant concepts.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of REV-ERB α modulation by **GSK2945**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for troubleshooting unexpected results with **GSK2945**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The circadian clock protein REVERB α inhibits pulmonary fibrosis development - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Targeting REV-ERB α for therapeutic purposes: promises and challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nuclear Receptor Rev-erb α : Up, Down, and All Around - PMC [pmc.ncbi.nlm.nih.gov]
- 4. JCI Insight - Molecular clock REV-ERB α regulates cigarette smoke-induced pulmonary inflammation and epithelial-mesenchymal transition [insight.jci.org]

- To cite this document: BenchChem. [Potential off-target effects of GSK2945]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1443831#potential-off-target-effects-of-gsk2945\]](https://www.benchchem.com/product/b1443831#potential-off-target-effects-of-gsk2945)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com